avoiding precipitation of AC-55541 in culture media

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Compound of Interest		
Compound Name:	AC-55541	
Cat. No.:	B10762386	Get Quote

Technical Support Center: AC-55541

Welcome to the technical support center for **AC-55541**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **AC-55541** in their experiments by providing guidance on avoiding common issues such as precipitation in culture media.

Frequently Asked Questions (FAQs)

Q1: What is AC-55541 and what is its mechanism of action?

A1: **AC-55541** is a potent and selective small-molecule agonist for the Protease-Activated Receptor 2 (PAR2).[1][2][3] It does not show activity at other PAR subtypes or at over 30 other receptors associated with nociception and inflammation.[2][3] Its mechanism of action involves the activation of PAR2, which stimulates downstream signaling pathways leading to cell proliferation, phosphatidylinositol (PI) hydrolysis, and mobilization of intracellular calcium.[2][3] [4]

Q2: What are the physical and chemical properties of **AC-55541**?

A2: The key properties of **AC-55541** are summarized in the table below.



Property	Value	Reference
Molecular Weight	518.36 g/mol	
Formula	C25H20BrN5O3	
Purity	≥97%	[2]
Appearance	Crystalline solid	[5]
CAS Number	916170-19-9	

Q3: What are the recommended solvents and storage conditions for AC-55541?

A3: **AC-55541** is soluble in several organic solvents. The recommended storage condition is at -20°C.[2]

Solvent	Maximum Concentration	Reference
DMSO	50 mM (or 25.92 mg/mL)	[2]
DMF	15 mg/mL	[5]
DMF:PBS (pH 7.2) (1:8)	0.11 mg/mL	[5]

Q4: I am observing precipitation after adding **AC-55541** to my cell culture medium. What could be the cause?

A4: Precipitation of **AC-55541** in aqueous solutions like cell culture media is a common issue for hydrophobic small molecules. The primary reasons include:

- Exceeding Aqueous Solubility: While **AC-55541** is soluble in organic solvents like DMSO, its solubility in aqueous media is significantly lower. Adding a concentrated DMSO stock directly to the media can cause the compound to crash out of solution.
- Solvent Shock: Rapidly diluting the DMSO stock in the aqueous medium can create localized areas of high compound concentration, leading to precipitation before it has a chance to disperse.



- Media Components: Interactions with components in the culture medium, such as proteins and salts, can reduce the solubility of the compound.
- pH and Temperature: Changes in pH and temperature can affect the solubility of small molecules.[6]

Troubleshooting Guide: Preventing AC-55541 Precipitation

This guide provides a systematic approach to troubleshooting and preventing the precipitation of **AC-55541** in your cell culture experiments.

Issue: Precipitate observed in culture medium after adding AC-55541.



Potential Cause	Recommended Solution
Final concentration exceeds aqueous solubility.	Determine the maximum soluble concentration of AC-55541 in your specific culture medium by performing a solubility test. (See Experimental Protocols section).
"Solvent shock" from rapid dilution.	Add the DMSO stock solution dropwise to the pre-warmed (37°C) culture medium while gently vortexing or swirling to ensure rapid and even dispersion.[7][8]
High percentage of organic solvent.	Keep the final concentration of the organic solvent (e.g., DMSO) in the culture medium as low as possible, typically below 0.5%, to minimize solvent-induced toxicity and precipitation.
Interaction with serum proteins.	If using serum-containing media, consider preparing the final dilution of AC-55541 in serum-free media first, and then adding this to your cells with serum-containing media.
Incorrect stock solution preparation.	Ensure the AC-55541 is completely dissolved in the stock solvent. Gentle warming (to 37°C) and vortexing can aid dissolution.[7] If the stock solution appears cloudy or contains particulates, it should be clarified by centrifugation or filtration before use.
Stock solution stability.	Prepare fresh stock solutions regularly and store them in small aliquots to avoid repeated freeze- thaw cycles, which can degrade the compound and affect its solubility.[7]

Experimental Protocols

Protocol 1: Preparation of AC-55541 Stock Solution



•	Objective: To prepare a high-concentration stock solution of AC-55541 in an appropriate
	organic solvent.

- Materials:
 - AC-55541 powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer
- Procedure:
 - 1. Calculate the required mass of **AC-55541** to prepare a stock solution of a desired concentration (e.g., 10 mM or 50 mM).
 - 2. Weigh the **AC-55541** powder and add it to a sterile microcentrifuge tube.
 - 3. Add the calculated volume of anhydrous DMSO to the tube.
 - 4. Vortex the solution until the **AC-55541** is completely dissolved. Gentle warming to 37°C can be applied if necessary to aid dissolution.
 - 5. Visually inspect the solution to ensure there are no visible particles.
 - 6. Store the stock solution at -20°C in small, single-use aliquots to minimize freeze-thaw cycles.

Protocol 2: Determining the Maximum Soluble Concentration in Culture Media

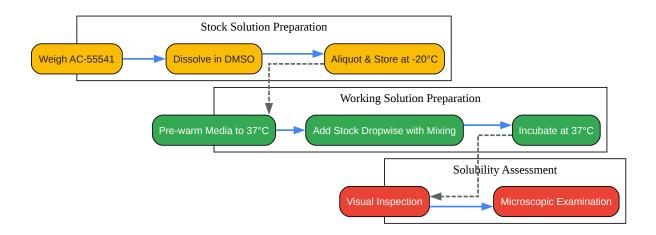
- Objective: To determine the highest concentration of AC-55541 that remains soluble in a specific cell culture medium.
- Materials:



- AC-55541 stock solution (e.g., 10 mM in DMSO)
- Your specific cell culture medium (pre-warmed to 37°C)
- Sterile microcentrifuge tubes or a 96-well plate
- Pipettes and sterile tips
- Microscope
- Procedure:
 - 1. Prepare a series of dilutions of the **AC-55541** stock solution in your pre-warmed culture medium. For example, create final concentrations ranging from 1 μM to 100 μM.
 - 2. To a fixed volume of media in each tube (e.g., 1 mL), add the corresponding volume of the DMSO stock solution dropwise while gently mixing.
 - 3. Include a control tube with the highest volume of DMSO used to ensure the solvent alone does not cause any issues.
 - 4. Incubate the tubes under your standard cell culture conditions (e.g., 37°C, 5% CO₂) for a period equivalent to your planned experiment duration.
 - After incubation, visually inspect each tube for any signs of precipitation (cloudiness, visible particles).
 - 6. For a more sensitive assessment, take a small aliquot from each tube and examine it under a microscope to look for crystalline structures.
 - 7. The highest concentration that remains clear and free of precipitate is the maximum working concentration for your experimental conditions.

Visualizations

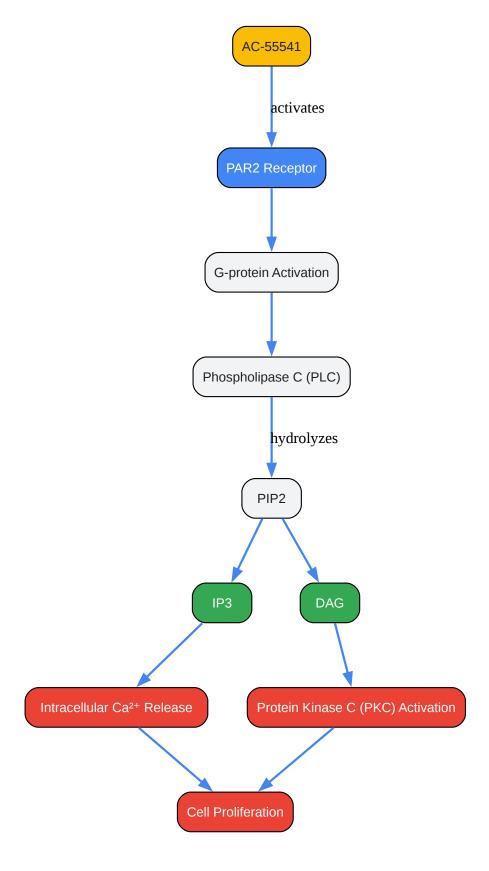




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Caption: Workflow for preparing and testing the solubility of AC-55541.





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Caption: Simplified signaling pathway of AC-55541 via PAR2 activation.



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